

Application Notes and Protocols for Prilocaine in Rodent Surgical Models

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Compound of Interest

Compound Name: **Prilocaine**

Cat. No.: **B1678100**

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These application notes provide a comprehensive guide to using **prilocaine** for local anesthesia in rodent surgical models. This document includes detailed protocols, dosage recommendations, and safety information to ensure effective pain management and animal welfare.

Introduction to Prilocaine

Prilocaine is an amide-type local anesthetic with an intermediate duration of action and a rapid onset.^[1] It is a viable alternative to other local anesthetics, such as lidocaine, for providing localized pain relief in surgical settings. Its lower systemic toxicity compared to lidocaine is attributed to its more rapid metabolism.^[2] **Prilocaine** functions by blocking voltage-gated sodium channels in neuronal cell membranes, which inhibits the transmission of pain signals.
^[2]

Data Summary

The following tables provide a summary of key quantitative data for the use of **prilocaine** in rats and mice.

Table 1: **Prilocaine** Dosage and Administration in Rats

Parameter	Value	Reference
Recommended Maximum Dose	6 mg/kg (without epinephrine)	[3]
8 mg/kg (with epinephrine)	[3]	
Subcutaneous LD50	790 mg/kg	[4]
Concentration for Infiltration	0.5% - 4%	General recommendation
Volume for Infiltration	Dependent on surgical site size	General recommendation
Onset of Action	< 3 minutes (for nerve block)	
Duration of Soft Tissue Anesthesia	Approx. 2.5 hours (for nerve block)	

Table 2: **Prilocaine** Dosage and Administration in Mice

Parameter	Value	Reference
Recommended Maximum Dose	6 mg/kg	[3]
Subcutaneous LD50	519 - 632 mg/kg	[4][5]
Concentration for Infiltration	0.5% - 4%	General recommendation
Volume for Infiltration	Dependent on surgical site size	General recommendation
Onset of Action	< 2 minutes (for infiltration)	
Duration of Soft Tissue Anesthesia	Approx. 2 hours (for infiltration)	

Experimental Protocols

The following are detailed protocols for the application of **prilocaine** as a local anesthetic in rodent surgical models.

Protocol for Local Infiltration Anesthesia

This protocol is suitable for providing analgesia for minor surgical procedures involving skin and subcutaneous tissues.

Materials:

- **Prilocaine** hydrochloride solution (0.5% to 4%)
- Sterile saline for dilution (if necessary)
- 1 ml sterile syringe
- 27-30 gauge sterile needle
- General anesthetic (e.g., isoflurane)
- Surgical preparation supplies (clippers, antiseptic scrub, etc.)

Procedure:

- Anesthetize the animal using a general anesthetic.
- Prepare the surgical site by clipping the fur and disinfecting the skin.
- Draw the appropriate volume of **prilocaine** solution into the sterile syringe. The total dose should not exceed the recommended maximum.
- Insert the needle into the subcutaneous tissue along the planned incision line.
- Aspirate to ensure the needle is not in a blood vessel.
- Slowly inject the **prilocaine** solution as the needle is withdrawn to create a "line block".
- For larger areas, multiple injections may be necessary to ensure adequate coverage.
- Wait for the anesthetic to take effect (typically 2-5 minutes) before making the surgical incision.

Protocol for Sciatic Nerve Block in Rats

This protocol provides a more profound and longer-lasting anesthesia for procedures involving the hindlimb.

Materials:

- **Prilocaine** hydrochloride solution (1% to 2%)
- Sterile saline for dilution (if necessary)
- 1 ml sterile syringe
- 25-27 gauge sterile needle
- Nerve stimulator (optional, but recommended for accurate placement)
- General anesthetic
- Surgical preparation supplies

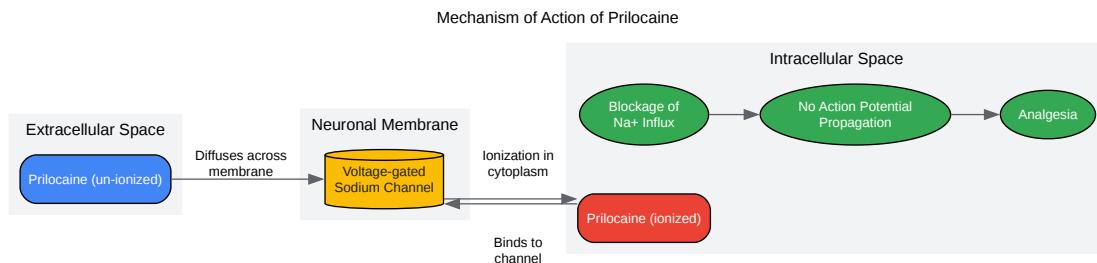
Procedure:

- Anesthetize the rat and place it in lateral recumbency with the limb to be blocked uppermost.
- Palpate the anatomical landmarks: the greater trochanter of the femur and the ischial tuberosity.
- Insert the needle perpendicular to the skin, midway between these two landmarks.
- If using a nerve stimulator, advance the needle slowly until a motor response (dorsiflexion or plantar flexion of the foot) is elicited at a low current (e.g., <0.5 mA). This indicates proximity to the sciatic nerve.
- Without a nerve stimulator, advance the needle until it contacts the bone, then withdraw it slightly.
- Aspirate to check for blood.

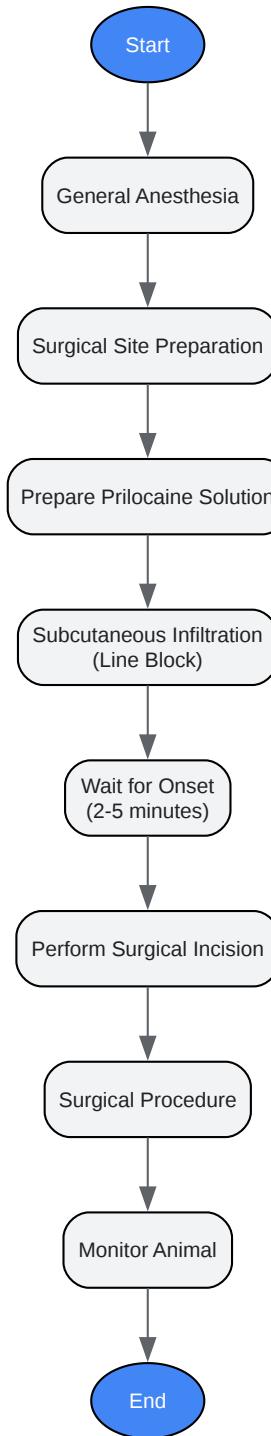
- Slowly inject the **prilocaine** solution (typically 0.1-0.2 ml for an adult rat).
- Allow 5-10 minutes for the block to take full effect before starting the procedure.

Visualizations

Signaling Pathway of Prilocaine's Anesthetic Action



Experimental Workflow: Local Infiltration Anesthesia

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